

Personal protective equipment for handling Methyl 5-methylfuran-2-carboxylate

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Compound of Interest

Compound Name: Methyl 5-methylfuran-2-carboxylate

Cat. No.: B1295319

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Essential Safety and Handling Guide for Methyl 5-methylfuran-2-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for handling **Methyl 5-methylfuran-2-carboxylate** (CAS No. 2527-96-0). Adherence to these procedures is critical for ensuring personal safety and proper management of this chemical in a laboratory setting.

Hazard Identification and Personal Protective Equipment (PPE)

Methyl 5-methylfuran-2-carboxylate is classified with the following hazards:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

The signal word for this chemical is Warning.[1]

To mitigate these risks, the following personal protective equipment is mandatory.

Operation	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and Solution Preparation	Chemical safety goggles	Nitrile or butyl rubber gloves	Laboratory coat	Use in a certified chemical fume hood
Chemical Reactions/Handling	Chemical safety goggles and face shield	Nitrile or butyl rubber gloves	Laboratory coat	Use in a certified chemical fume hood
Spill Cleanup	Chemical safety goggles and face shield	Heavy-duty nitrile or butyl rubber gloves	Chemical-resistant apron or suit	Air-purifying respirator with organic vapor cartridges

Operational Plan: Step-by-Step Handling Procedures

1. Preparation:

- Ensure a calibrated eyewash station and safety shower are readily accessible.
- Verify the proper functioning of the chemical fume hood.
- Assemble all necessary equipment and reagents before handling the chemical.
- Don the appropriate PPE as specified in the table above.

2. Handling:

- Conduct all operations involving **Methyl 5-methylfuran-2-carboxylate** within a certified chemical fume hood.
- Avoid inhalation of vapors or mists.[\[1\]](#)
- Prevent contact with skin and eyes.[\[1\]](#)
- Use non-sparking tools and equipment.
- Wash hands thoroughly after handling.[\[1\]](#)

3. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated area.^[1]
- Keep away from heat, sparks, and open flames.
- Store separately from incompatible materials such as strong oxidizing agents.

Disposal Plan

1. Waste Collection:

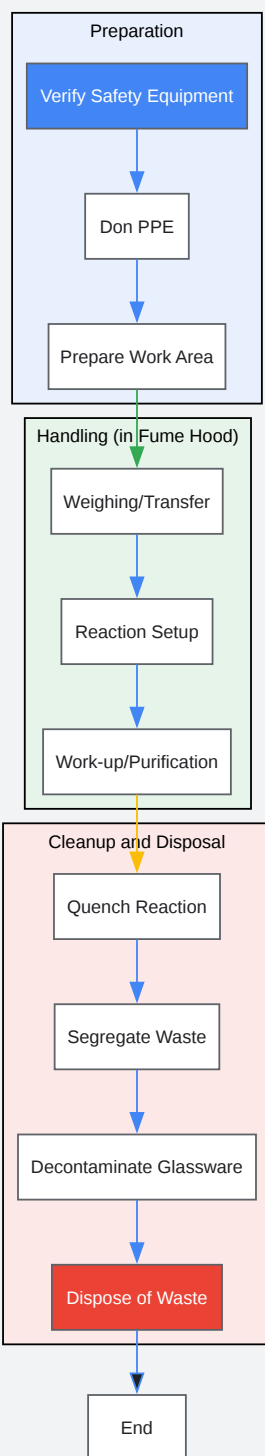
- Collect all waste containing **Methyl 5-methylfuran-2-carboxylate** in a dedicated, properly labeled, and sealed container.
- Do not mix with other waste streams unless compatibility has been confirmed.

2. Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.^[1]
- Do not dispose of down the drain.

Experimental Workflow for Safe Handling

Workflow for Safe Handling of Methyl 5-methylfuran-2-carboxylate



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Caption: Safe handling workflow from preparation to disposal.

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References

- 1. echemi.com [echemi.com]
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